

Tead-IN-11 solubility in DMSO and culture media

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Compound of Interest		
Compound Name:	Tead-IN-11	
Cat. No.:	B15545167	Get Quote

Tead-IN-11 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Tead-IN-11**, focusing on its solubility in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Tead-IN-11?

A1: **Tead-IN-11** should be dissolved in dimethyl sulfoxide (DMSO).[1][2] It is a polar aprotic solvent capable of dissolving a wide range of organic and inorganic compounds.[1][3]

Q2: What is the recommended concentration for a **Tead-IN-11** stock solution in DMSO?

A2: While specific solubility data for **Tead-IN-11** is not readily available, a common practice for small molecule inhibitors is to prepare a stock solution at a concentration of 10 mM in DMSO. [4][5] It is crucial to ensure the compound is fully dissolved before further dilution.

Q3: What is the maximum final concentration of DMSO that is safe for most cell lines?

A3: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid cytotoxicity. A final concentration of 0.1% is generally considered safe for most cell lines, although some may tolerate up to 1%.[6] It is always recommended to perform a vehicle control (media with the same final DMSO concentration without the compound) to assess any potential effects of the solvent on your cells.



Q4: Can I store Tead-IN-11 stock solutions? If so, under what conditions?

A4: Yes, stock solutions of **Tead-IN-11** in DMSO can be stored. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to six months. For short-term storage, -20°C for up to one month is acceptable.[7]

Q5: What is the mechanism of action of **Tead-IN-11**?

A5: **Tead-IN-11** is a covalent inhibitor of TEAD1, TEAD2, and TEAD3, which are transcription factors in the Hippo signaling pathway.[8] By inhibiting TEAD, **Tead-IN-11** prevents its interaction with the transcriptional co-activators YAP and TAZ, thereby suppressing the expression of downstream target genes involved in cell proliferation and survival.[9][10]

Troubleshooting Guide

Issue: My **Tead-IN-11** precipitates out of solution when I add it to my cell culture medium.

This is a common issue when diluting a hydrophobic compound from a DMSO stock into an aqueous-based culture medium. Here are several potential causes and solutions:



Potential Cause	Solution	
Concentration of Tead-IN-11 is too high	The final concentration of Tead-IN-11 in the culture medium may exceed its solubility limit. Try using a lower final concentration of the inhibitor in your experiment.	
Final DMSO concentration is too low	A higher final concentration of DMSO can help to keep the compound in solution, but may be toxic to cells. Ensure your final DMSO concentration is at a safe level for your cell line (typically $\leq 0.1\%$).	
Improper mixing technique	Adding the DMSO stock directly to the full volume of media can cause localized high concentrations of the compound, leading to precipitation. Try adding the DMSO stock to a small volume of media first and mix well before adding it to the rest of the culture.	
Temperature of the culture medium	Adding a cold stock solution to warm media can sometimes cause precipitation.[11] Ensure your culture medium is at 37°C before adding the Tead-IN-11 stock solution.	
Interactions with media components	Components in the cell culture medium, such as salts and proteins, can sometimes interact with the compound and cause it to precipitate.[11] [12][13] If you suspect this is the case, you may need to test different types of culture media.	

Quantitative Data Summary

Table 1: Solubility and Storage of **Tead-IN-11**



Parameter	Value	Notes
Recommended Solvent	DMSO	
Recommended Stock Concentration	10 mM	Based on general guidelines for small molecule inhibitors.[4]
Storage of Powder	-20°C for 3 years, 4°C for 2 years	From vendor information.[8]
Storage of Stock Solution (in DMSO)	-80°C for 6 months, -20°C for 1 month	Avoid repeated freeze-thaw cycles.[7]

Table 2: Recommended Working Concentrations

Parameter	Value	Notes
Typical In Vitro Working Concentration	≤100 nM	Based on reported IC50 values for cell proliferation assays.[8]
Maximum Final DMSO Concentration in Media	≤ 0.1%	Cell line dependent, a vehicle control is essential.[6]

Experimental Protocols

Protocol 1: Preparation of **Tead-IN-11** Stock Solution

- Materials: Tead-IN-11 powder, Dimethyl sulfoxide (DMSO, cell culture grade).
- Procedure:
 - 1. Calculate the required amount of **Tead-IN-11** powder and DMSO to prepare a 10 mM stock solution. (Molecular Weight of **Tead-IN-11**: 293.28 g/mol).
 - 2. Briefly centrifuge the vial of **Tead-IN-11** powder to ensure all the powder is at the bottom.
 - 3. Under sterile conditions (e.g., in a laminar flow hood), add the calculated volume of DMSO to the vial.



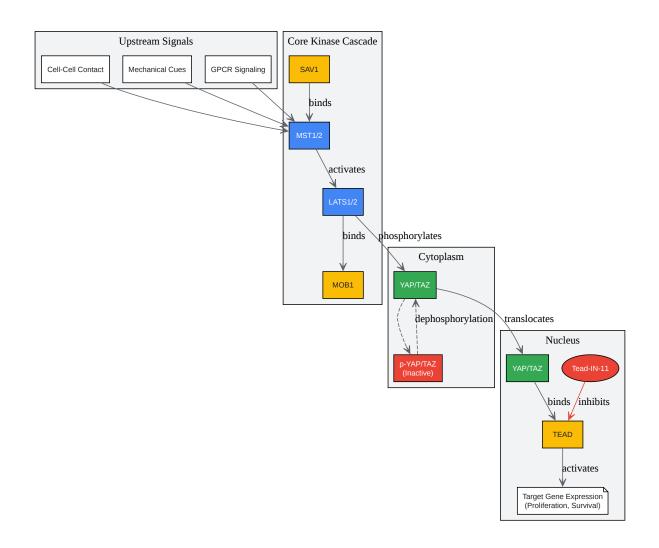
- 4. Vortex or gently warm the solution to ensure the **Tead-IN-11** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Dilution of Tead-IN-11 Stock Solution into Cell Culture Medium

- Materials: 10 mM **Tead-IN-11** stock solution in DMSO, pre-warmed cell culture medium.
- Procedure:
 - 1. Thaw an aliquot of the 10 mM **Tead-IN-11** stock solution at room temperature.
 - 2. Perform serial dilutions of the stock solution in pre-warmed (37°C) cell culture medium to achieve the desired final concentration.
 - 3. Important: To avoid precipitation, do not add the highly concentrated DMSO stock directly into a large volume of medium. Instead, perform an intermediate dilution step. For example, to achieve a 100 nM final concentration from a 10 mM stock, first dilute the stock 1:100 in medium to get a 100 μM intermediate solution. Then, dilute this intermediate solution 1:1000 in the final volume of your culture medium.
 - 4. Mix thoroughly by gentle pipetting or inverting the tube after each dilution step.
 - 5. Add the final working solution to your cells.
 - Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiment.

Visualizations





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Caption: The Hippo Signaling Pathway and the inhibitory action of **Tead-IN-11** on TEAD.





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Caption: Recommended workflow for preparing and using **Tead-IN-11** in cell culture experiments.

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